

Application Note: Photopolymerization Kinetics of Ebecryl 220 Using Photo-DSC

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Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

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Abstract

This application note details the methodology for characterizing the photopolymerization kinetics of **Ebecryl 220**, a hexafunctional aromatic urethane acrylate, using Photo-Differential Scanning Calorimetry (Photo-DSC). **Ebecryl 220** is known for its rapid cure response, high hardness, and excellent solvent resistance, making it suitable for a variety of applications including coatings, inks, and 3D printing.^{[1][2][3][4]} Understanding its polymerization kinetics is crucial for process optimization and quality control. This document provides a comprehensive experimental protocol, data analysis guidelines, and illustrative kinetic data.

Introduction

Ebecryl 220 is a hexafunctional aromatic urethane acrylate oligomer that exhibits a very fast cure response when exposed to ultraviolet (UV) or electron beam (EB) radiation.^{[1][2][3][4]} This rapid polymerization is a key advantage in many industrial applications. The study of its photopolymerization kinetics provides valuable insights into the reaction mechanism and the influence of process parameters.

Photo-Differential Scanning Calorimetry (Photo-DSC) is a powerful thermal analysis technique used to study the kinetics of photopolymerization reactions.[5] It measures the heat flow associated with the reaction as a function of time and temperature upon exposure to UV light. This allows for the determination of critical kinetic parameters such as the heat of polymerization, degree of conversion, and polymerization rate.[5][6]

Principles of Photo-DSC

Photo-DSC operates on the same principles as standard DSC, measuring the difference in heat flow between a sample and a reference pan. In Photo-DSC, the sample is irradiated with a UV light source of controlled intensity and wavelength. The photopolymerization of acrylates is an exothermic process, and the heat released is directly proportional to the extent of the reaction.[6]

The primary data obtained from a Photo-DSC experiment is a plot of heat flow versus time. The area under the exothermic peak corresponds to the total heat of polymerization (ΔH). From this data, the degree of conversion (α) and the rate of polymerization (R_p) can be calculated using the following equations:

- Degree of Conversion (α): $\alpha = \Delta H_t / \Delta H_{total}$
 - Where ΔH_t is the heat evolved up to time 't' and ΔH_{total} is the total heat of reaction.[6]
- Rate of Polymerization (R_p): $R_p = (dH/dt) / \Delta H_{total}$
 - Where dH/dt is the instantaneous heat flow.[6]

Experimental Protocol

This section provides a detailed protocol for analyzing the photopolymerization kinetics of **Ebecryl 220** using Photo-DSC.

3.1. Materials and Sample Preparation

- Resin: **Ebecryl 220**
- Photoinitiator: 2-Hydroxy-2-methyl-1-phenyl-propan-1-one (or a suitable alternative)

- Procedure:
 - Prepare a formulation of **Ebecryl 220** with a specific concentration of photoinitiator (e.g., 2-5 wt%). The concentration of the photoinitiator can significantly impact the curing speed. [7]
 - Thoroughly mix the photoinitiator with the **Ebecryl 220** oligomer in an amber vial to protect it from ambient light. Mixing should be done until the photoinitiator is completely dissolved and the mixture is homogeneous.
 - Accurately weigh approximately 2-5 mg of the prepared resin mixture into an open aluminum DSC pan. It is crucial to ensure a consistent sample mass and a thin, even film at the bottom of the pan to minimize heat transfer effects and ensure uniform UV exposure.

3.2. Photo-DSC Instrument Setup and Measurement

- Instrument: A differential scanning calorimeter equipped with a UV light source (e.g., a high-pressure mercury vapor lamp).
- Experimental Conditions:
 - Temperature Program: Isothermal at 25°C.
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min to create an inert atmosphere and prevent oxygen inhibition of the radical polymerization.[8]
 - UV Irradiation:
 - Intensity: 20 mW/cm² (can be varied to study its effect).
 - Wavelength: Broadband UV source.
 - Exposure Profile: A single exposure for a duration sufficient to achieve complete curing (e.g., 2-5 minutes).
- Measurement Procedure:

- Place the prepared sample pan in the DSC cell and an empty open aluminum pan as a reference.
- Start the temperature program and allow the system to equilibrate at the isothermal temperature of 25°C under the nitrogen purge.
- Once a stable heat flow baseline is achieved, initiate the UV irradiation.
- Continue data acquisition until the heat flow signal returns to the baseline, indicating the completion of the polymerization reaction.
- To obtain a baseline for the heat generated by the UV lamp itself, a second irradiation run can be performed on the already cured sample. This baseline can then be subtracted from the initial measurement for higher accuracy.

Data Analysis and Illustrative Results

The following tables present illustrative data for the photopolymerization of **Ebecryl 220**, demonstrating the effect of varying UV intensity and photoinitiator concentration.

Table 1: Effect of UV Intensity on Photopolymerization Kinetics of **Ebecryl 220** (with 3 wt% Photoinitiator)

UV Intensity (mW/cm ²)	Heat of Polymerization (ΔH , J/g)	Peak Time (s)	Maximum Polymerization Rate (s ⁻¹)	Final Conversion (%)
10	315	15	0.25	88
20	320	8	0.52	90
50	325	3	1.15	91

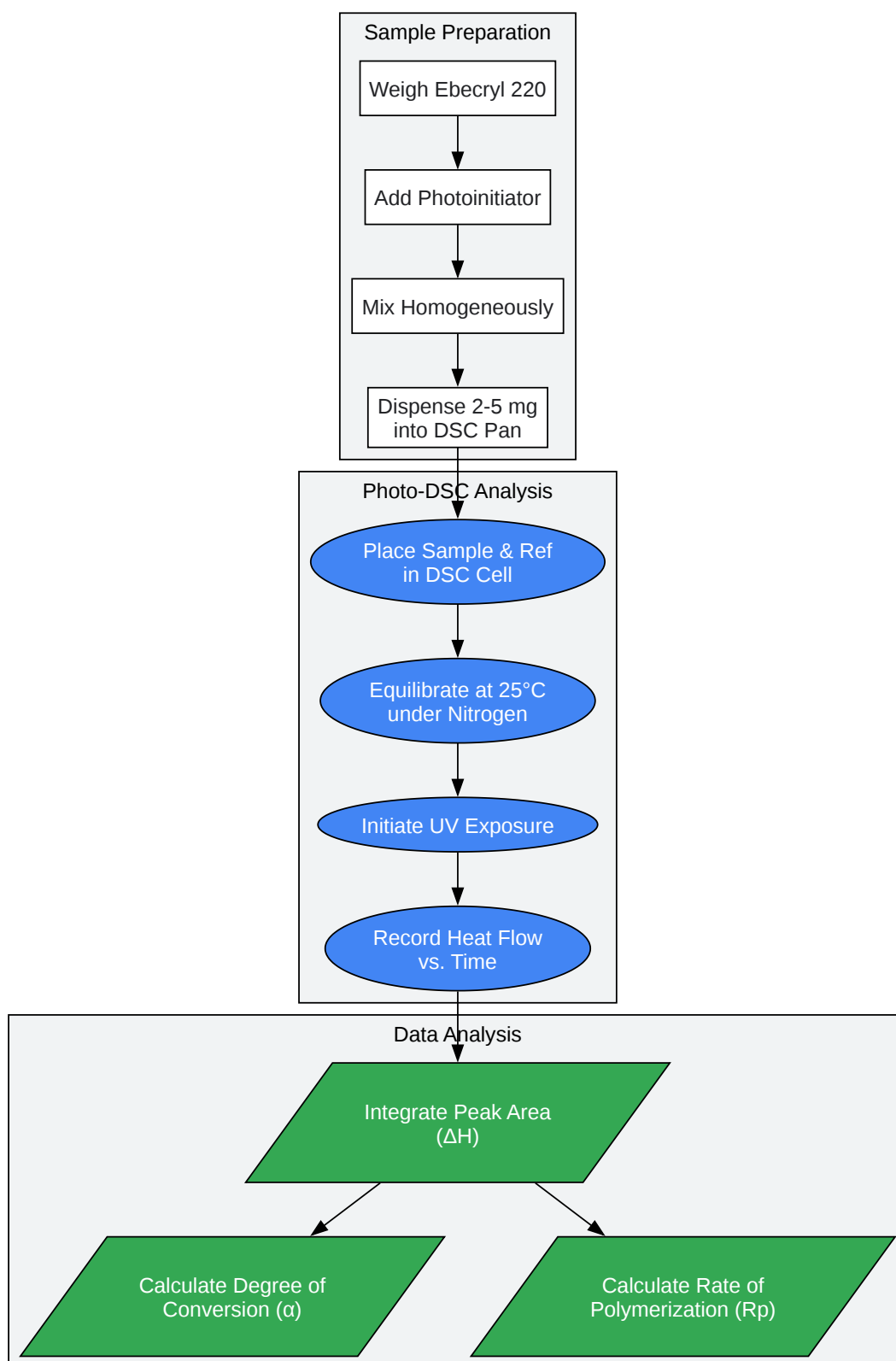
Table 2: Effect of Photoinitiator Concentration on Photopolymerization Kinetics of **Ebecryl 220** (at 20 mW/cm² UV Intensity)

Photoinitiator Conc. (wt%)	Heat of Polymerization (ΔH , J/g)	Peak Time (s)	Maximum Polymerization Rate (s^{-1})	Final Conversion (%)
1	290	12	0.35	81
3	320	8	0.52	90
5	330	6	0.68	92

Higher UV intensity and photoinitiator concentration generally lead to a faster polymerization rate and a shorter time to reach the peak exotherm.[7][9]

Visualizations

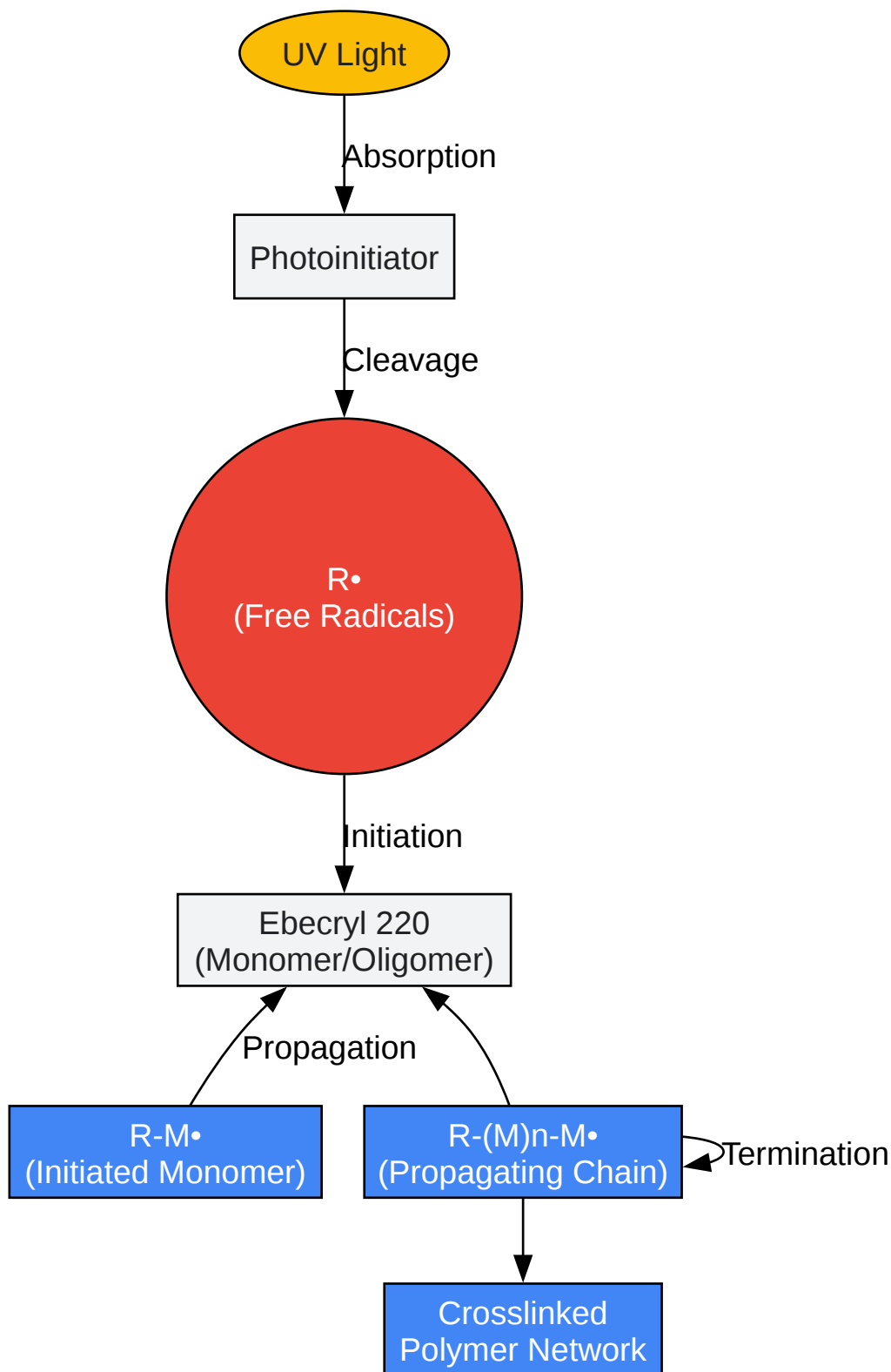
Experimental Workflow Diagram



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Caption: Workflow for Photo-DSC analysis of **Ebecryl 220**.

Signaling Pathway of Free-Radical Photopolymerization



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Caption: Free-radical photopolymerization of **Ebecryl 220**.

Conclusion

Photo-DSC is an invaluable tool for characterizing the photopolymerization kinetics of UV-curable resins like **Ebecryl 220**. The provided protocol and illustrative data demonstrate how this technique can be used to quantify the effects of key process variables, such as UV intensity and photoinitiator concentration, on the curing behavior. This information is essential for optimizing formulations and processing conditions to achieve desired material properties in a variety of advanced applications.

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